

# Technical Guide: Physicochemical Properties of 2,6-Dimethoxytoluene

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## Compound of Interest

Compound Name: 2,6-Dimethoxytoluene

Cat. No.: B1360059

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This technical document provides core data on **2,6-Dimethoxytoluene**, a key organic chemical synthesis intermediate. The information is presented to support research and development activities.

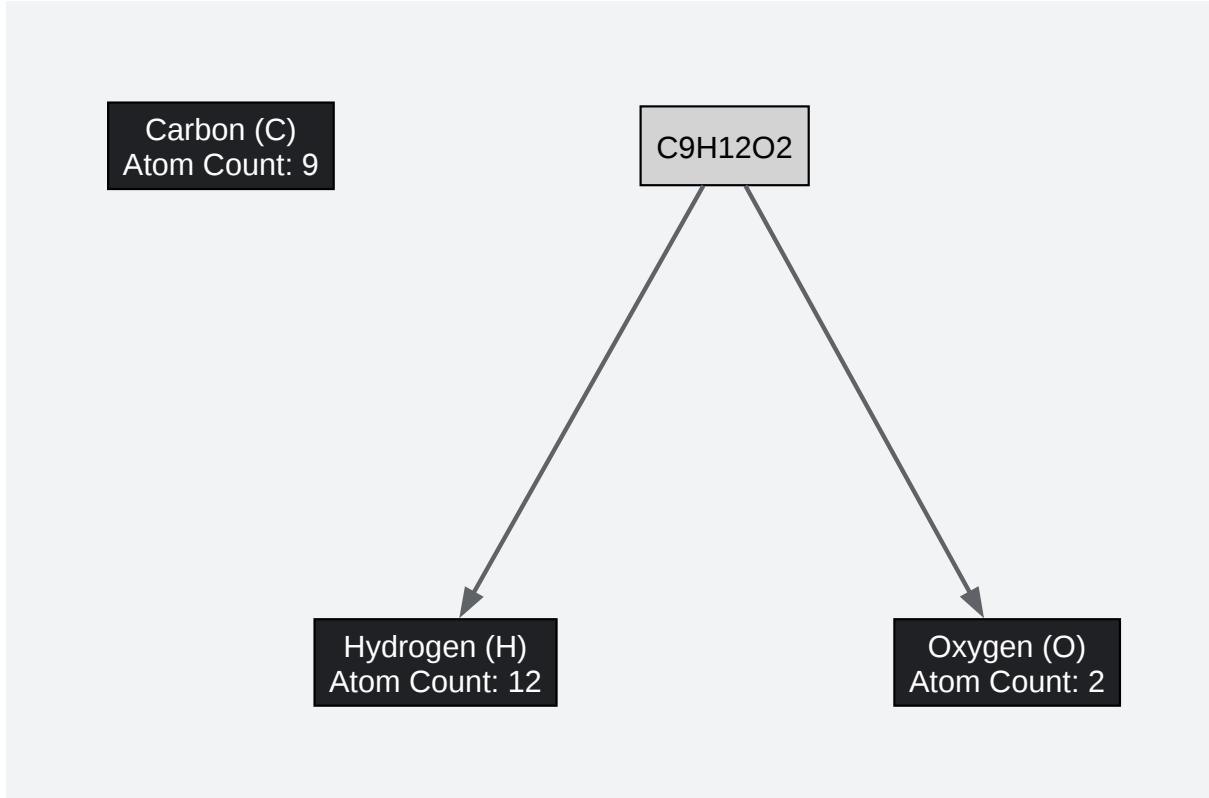
## Core Chemical Data

The fundamental physicochemical properties of **2,6-Dimethoxytoluene** have been determined and are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub> <sup>[1][2][3]</sup>
Molecular Weight	152.19 g/mol <sup>[3][4][5][6]</sup>
Exact Mass	152.1904 <sup>[1][2]</sup>
CAS Number	5673-07-4 <sup>[1][2][3]</sup>
Linear Formula	CH <sub>3</sub> C <sub>6</sub> H <sub>3</sub> (OCH <sub>3</sub> ) <sub>2</sub> <sup>[5]</sup>

## Chemical Structure and Composition

The molecular formula  $C_9H_{12}O_2$  indicates the elemental composition of **2,6-Dimethoxytoluene**, which is comprised of carbon, hydrogen, and oxygen atoms. The relationship between the constituent elements is visualized below.



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